Operational Handling & Risk Management Guide: Ethyl o-bromomethylphenylacetate

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Compound of Interest

Compound Name:	*Ethyl o-bromomethylphenylacetate*
CAS No.:	*39191-76-9*
Cat. No.:	*B3264469*

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-Bromo-o-tolylacetic acid ethyl ester.

Part 1: Chemical Profile & Critical Hazards (The "Why")

Executive Summary: **Ethyl o-bromomethylphenylacetate** is a specialized alkylating agent used primarily as a synthon in the construction of nitrogen heterocycles (e.g., oxindoles, isoquinolines). While standard Safety Data Sheets (SDS) classify it as a Skin/Eye Irritant, experienced synthetic chemists must treat this compound as a potent Lachrymator.

Its structure contains a benzylic bromide moiety—the same pharmacophore found in historical riot control agents (e.g., Benzyl Bromide, Xylyl Bromide). This structural feature makes it a powerful alkylator of TRPA1 ion channels in the sensory nerves, causing severe ocular and respiratory distress at concentrations far below lethal limits.

Physicochemical Hazard Data

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Property	Value/Description	Operational Implication
Physical State	Solid (Low melting) or Liquid	May crystallize in cooler labs; gentle warming required.
Reactivity	Electrophilic Alkylator	Reacts violently with strong nucleophiles (amines, thiolates).
Stability	Moisture Sensitive	Hydrolyzes to release Hydrogen Bromide (HBr) gas.
Odor Threshold	Extremely Low (< 1 ppm)	If you smell it, you have already been exposed.
Flash Point	>110°C (Predicted)	Low flammability, but combustible.

Mechanism of Toxicity

Unlike simple acids that burn on contact, this compound is a sensitizing alkylator.

- Penetration: The lipophilic ethyl ester group facilitates transport across cell membranes.
- Alkylating Event: The benzylic carbon undergoes

  attack by biological nucleophiles (DNA bases, Cysteine residues in proteins).
- Consequence: This results in permanent cellular damage and triggers an intense inflammatory cascade (tears, burning, edema).

Part 2: Engineering Controls & PPE (The "Barrier")

Core Directive: Do not rely on PPE as your primary defense. The engineering controls must be the absolute barrier.

Engineering Controls

- Primary Containment: All operations (weighing, transfer, reaction) must occur within a certified Chemical Fume Hood operating at a face velocity of 80–100 fpm.

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- Sash Height: Keep sash at the lowest working position (below breathing zone).
- Balance Enclosure: If weighing solids, use a micro-balance enclosure inside the hood. Never weigh this on an open bench.

Personal Protective Equipment (PPE) Strategy

Standard nitrile gloves provide insufficient protection against benzylic halides due to rapid permeation (breakthrough often <10 minutes).

- Glove Protocol (Double-Gloving):
  - Inner Layer:Silver Shield® / 4H® (Laminate). These provide >4 hours of breakthrough protection against alkyl halides.
  - Outer Layer:Standard Nitrile (5 mil). Provides dexterity and protects the inner glove from abrasion.
  - Why? Laminate gloves are baggy and slippery; the outer nitrile glove secures the fit.
- Eye Protection: Chemical Splash Goggles (ANSI Z87.1). Safety glasses are inadequate due to vapor risks.
- Respiratory: If work outside the hood is strictly unavoidable (e.g., maintenance), a Full-Face Respirator with Organic Vapor/Acid Gas (OV/AG) cartridges is mandatory.

Part 3: Operational Protocol (The "How-To")

Workflow Visualization

The following diagram outlines the critical decision paths for safe handling, from storage to waste disposal.

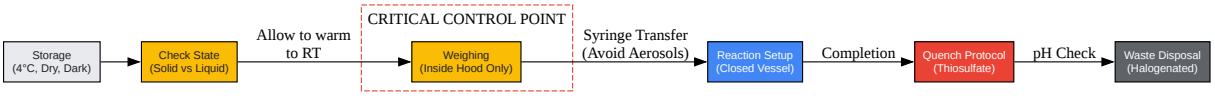

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Figure 1: Operational workflow emphasizing the critical control point at weighing, where exposure risk is highest.

Step-by-Step Handling Procedure

1. Preparation & Weighing

- The Setup: Place a tared reaction flask with a septum inside the fume hood.
- The Transfer:
  - If Liquid: Use a gas-tight glass syringe with a long needle. Do not pour.
  - If Solid: Use a disposable anti-static spatula. Transfer directly into the tared flask.
- Decon Immediately: Immediately wipe the spatula/syringe exterior with a tissue soaked in 10% Sodium Thiosulfate solution before removing it from the hood.

2. Reaction Monitoring

- TLC Safety: When spotting TLC plates, do not remove the capillary tube from the hood.
- Visualization: The compound is UV active. Use a UV lamp.
- Stain: It will stain with

  (oxidation of the benzylic position) or Hanessian's Stain.

3. The "Thiosulfate Quench" (Chemical Deactivation)

You must destroy unreacted alkyl bromide before workup. Water alone is not enough (it generates HBr).

The Protocol:

- Prepare a 10% w/v Sodium Thiosulfate (

) aqueous solution.

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- Add this solution to your reaction mixture (or wash the organic layer with it).
- Mechanism:
  - Why? This converts the volatile, lachrymatory alkyl bromide into a non-volatile, water-soluble Bunte salt.
- Stir vigorously for 15–30 minutes until the organic layer no longer causes eye irritation (test by wafting carefully).

Part 4: Emergency Response (Self-Validating Systems)

Spill Response Logic

Do not treat this like a water spill. Mechanical action (wiping) launches aerosols, worsening the lachrymatory effect.

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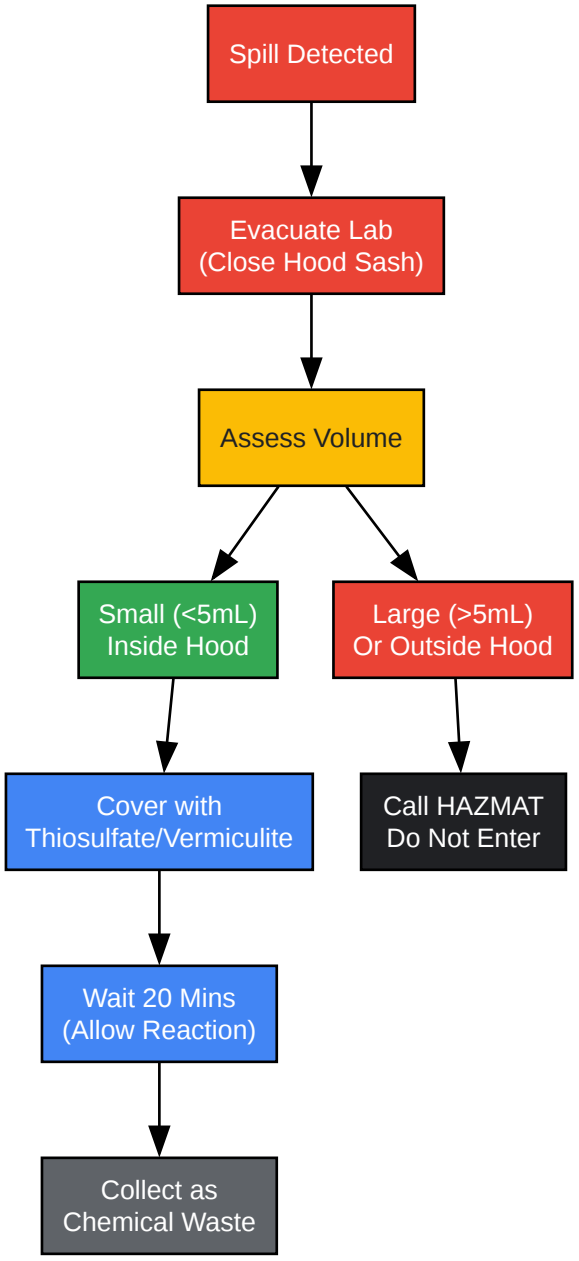

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Figure 2: Decision matrix for spill response. Note that large spills outside the hood require professional HAZMAT intervention due to respiratory risks.

First Aid Measures

- Eye Contact: Flush with water for 15 minutes. Force eyelids open. Do not use "neutralizing" eye drops; water is the only safe carrier.

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- Skin Contact:
  - Blot (do not rub) excess chemical.
  - Wash with soap and water.[1][2][3][4]
  - Expert Tip: Rinse the area with a dilute sodium bicarbonate solution to neutralize any HBr formed by hydrolysis.
- Inhalation: Move to fresh air immediately. If breathing is difficult, oxygen may be required (medical professionals only). Pulmonary edema can be delayed up to 24 hours.

Part 5: Waste Management

- Segregation:
  - Solid Waste: Contaminated gloves, silica gel, and paper towels must be double-bagged in thick polyethylene bags. Label as "Lachrymatory Debris."
  - Liquid Waste: All aqueous washes (especially the thiosulfate wash) should be collected in the "Halogenated Aqueous" stream.
- Final Check: Wipe down the hood sash and floor with the thiosulfate solution after the experiment is complete to ensure no invisible residues remain.

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